

An In-depth Technical Guide on 5'-O-DMT-N2-DMF-dG

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Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

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This guide provides core technical specifications for **5'-O-DMT-N2-DMF-dG**, a key building block in the chemical synthesis of DNA. It outlines its physicochemical properties and its role within the broader context of solid-phase oligonucleotide synthesis.

Core Molecular Data

5'-O-DMT-N2-DMF-dG, more formally known as 5'-O-DMT-N2-(dimethylamino)methylidene-2'-deoxyguanosine, is a protected form of deoxyguanosine. The protecting groups (DMT and DMF) are essential for preventing unwanted side reactions during the stepwise assembly of a DNA polymer. The key quantitative data for this compound are summarized below.

Property	Value
Molecular Formula	C ₃₄ H ₃₆ N ₆ O ₆
Molecular Weight	624.698 g/mol

Note: Data corresponds to the protected nucleoside, not its phosphoramidite derivative.^[1]

Role in Oligonucleotide Synthesis

5'-O-DMT-N2-DMF-dG is a fundamental reagent used in the automated, solid-phase synthesis of custom DNA sequences (oligonucleotides). Its structure is engineered for this process:

- **5'-O-DMT group:** The dimethoxytrityl (DMT) group protects the 5'-hydroxyl function of the deoxyribose sugar. This acid-labile group prevents the nucleoside from polymerizing with itself. It is removed at the beginning of each synthesis cycle to allow the addition of the next nucleotide.
- **N2-DMF group:** The dimethylformamidinium (DMF) group protects the exocyclic amine of the guanine base. This prevents the amine from reacting with the activated phosphoramidite group of the incoming nucleotide, ensuring that chain elongation occurs exclusively at the 5'-hydroxyl position.

The compound is typically converted into a phosphoramidite by reacting its 3'-hydroxyl group before being used in a DNA synthesizer. This "activated" form is ready to couple with the free 5'-hydroxyl of the growing oligonucleotide chain, which is attached to a solid support.

Generalized Experimental Protocol: Coupling Step in Solid-Phase Synthesis

The primary experimental application for **5'-O-DMT-N2-DMF-dG** (in its phosphoramidite form) is the coupling step within the standard cycle of solid-phase oligonucleotide synthesis. The following is a generalized methodology for a single coupling cycle.

Objective: To add a single deoxyguanosine nucleotide to a growing DNA chain immobilized on a solid support (e.g., Controlled Pore Glass - CPG).

Prerequisites:

- The solid support contains an initial nucleoside with a free 5'-OH group.
- The **5'-O-DMT-N2-DMF-dG** has been converted to its 3'-CE phosphoramidite derivative.
- All reagents are anhydrous.

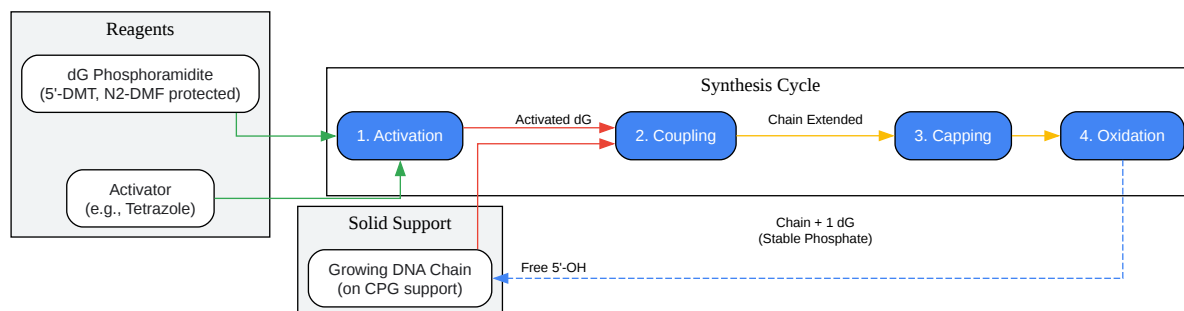
Methodology:

- **Activation:** The **5'-O-DMT-N2-DMF-dG** phosphoramidite is mixed with an activator, typically an acidic azole catalyst such as tetrazole or a derivative thereof. This reaction occurs in an anhydrous solvent (e.g., acetonitrile) and forms a highly reactive phosphite triester intermediate.
- **Coupling:** The solution containing the activated phosphoramidite is passed through the synthesis column containing the solid support. The free 5'-OH group of the immobilized DNA chain attacks the activated phosphorus atom, forming a new phosphite triester linkage and extending the DNA chain by one nucleotide. This reaction is rapid, typically achieving >99% efficiency in under a minute.
- **Washing:** The column is flushed with acetonitrile to remove the excess phosphoramidite and activator.
- **Capping:** Any unreacted 5'-OH groups on the solid support are acetylated ("capped") using a mixture of acetic anhydride and N-methylimidazole. This prevents the formation of failure sequences (n-1mers) in subsequent cycles.
- **Oxidation:** The newly formed, unstable phosphite triester linkage is oxidized to a more stable pentavalent phosphate triester linkage. This is typically achieved using a solution of iodine in a tetrahydrofuran/water/pyridine mixture.

This four-step cycle (coupling, washing, capping, oxidation) is repeated for each nucleotide to be added to the sequence. The initial detritylation (removal of the DMT group) of the support-bound nucleoside precedes the first coupling step.

Workflow Visualization

The following diagram illustrates the logical flow of incorporating a single dG nucleotide into a growing DNA chain during automated synthesis.



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References

- 1. 5'-O-DMT-N2-DMF-dG, 5'-O-Dmt-N2-(Dimethylamino) Methylidene-2'-Deoxyguanosine [huarensience.com]
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